

Essential Safety and Logistics for Handling Hexyl 2-methylbutanoate

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Compound of Interest

Compound Name: Hexyl 2-methylbutanoate

Cat. No.: B161022

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, procedural guidance for the safe handling, storage, and disposal of **Hexyl 2-methylbutanoate** (CAS No. 10032-15-2). Adherence to these protocols is critical for ensuring laboratory safety and minimizing environmental impact.

Chemical Overview and Hazard Identification

Hexyl 2-methylbutanoate is a combustible liquid with a characteristic fruity, apple-like odor.[1] [2] While it is used as a flavoring agent and in fragrances, it is crucial to handle it with appropriate safety precautions in a laboratory setting.[1][3][4] The primary hazards are combustibility and potential for skin and eye irritation.[2] It is also recognized as being toxic to aquatic life with long-lasting effects.[2][5]

Table 1: Physical and Chemical Properties of **Hexyl 2-methylbutanoate**

Property	Value
Molecular Formula	C11H22O2
Molecular Weight	186.29 g/mol [5]
Appearance	Colorless to light yellow, clear liquid[6]
Boiling Point	217-219 °C (lit.)[7]
Density	0.857 g/mL at 25 °C (lit.)[7]
Flash Point	84 °C (183.2 °F) - closed cup
Solubility	Insoluble in water[2]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Flammable Liquids (Category 4)	H227: Combustible liquid[5]
Acute Aquatic Toxicity (Category 2)	H401: Toxic to aquatic life[2][5]
Chronic Aquatic Toxicity (Category 2)	H411: Toxic to aquatic life with long lasting effects[2][5]

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is essential to prevent accidental exposure and maintain chemical integrity.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hexyl 2-methylbutanoate**:

- Eye Protection: Safety goggles or a face shield.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[\[1\]](#) In case of splashes, closed-toe shoes are required.[\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area.[\[1\]](#) If ventilation is inadequate or there is a risk of inhaling vapors, a multi-purpose combination respirator cartridge is recommended.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[\[9\]](#)
- Ventilation: Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[\[1\]](#)
- Dispensing: When transferring the liquid, avoid splashing. Keep the container tightly closed when not in use.[\[10\]](#)
- Heating: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[\[5\]](#)[\[6\]](#) No smoking in the handling area.[\[5\]](#)
- Hygiene: Avoid contact with skin and eyes.[\[2\]](#) Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

Storage Plan

- Container: Store in the original, tightly sealed container.[\[1\]](#)[\[10\]](#)
- Location: Keep in a cool, dry, and well-ventilated place away from heat and direct sunlight.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Incompatibilities: Avoid strong oxidizing agents.

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate potential harm.

Table 3: First Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing.[5] Wash the affected area with soap and water for at least 15 minutes.[5][11] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[5][11] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water.[5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Spill Response Protocol

For Minor Spills (less than 20 mL of a low-hazard chemical):[12]

- Alert Personnel: Inform others in the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wear appropriate PPE. Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[1]
- Collection: Carefully collect the absorbed material and place it in a suitable, closed container for disposal.[5]
- Decontamination: Clean the spill area with soap and water.[9]

For Major Spills (larger than 20 mL or any amount of a highly hazardous chemical):[12]

- Evacuate: Immediately evacuate the area.[\[9\]](#)
- Isolate: Close doors to the affected area.
- Alert: Notify your institution's emergency response team or local emergency services (911).
[\[8\]](#)[\[9\]](#)
- Information: Be prepared to provide the name of the chemical, the quantity spilled, and the location.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

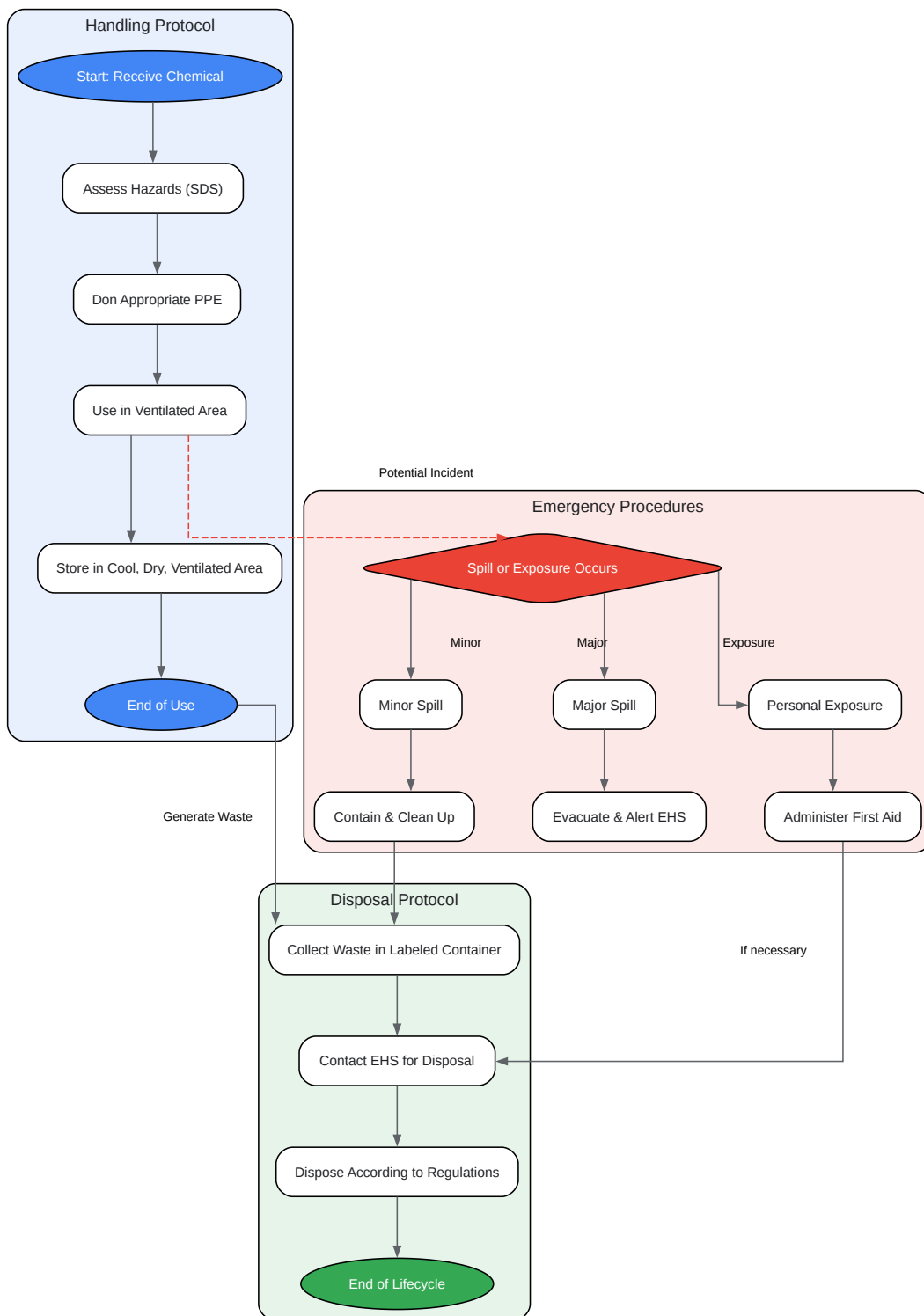
Waste Collection and Labeling

- Collect all waste material (spill cleanup, unused product) in a clearly labeled, sealed, and appropriate container.
- The label should include "Hazardous Waste" and the name "**Hexyl 2-methylbutanoate**."

Disposal Procedure

- Dispose of the waste in accordance with all local, state, and federal regulations.
- Do not dispose of it down the drain or with regular trash.[\[10\]](#) Contact your institution's Environmental Health and Safety (EHS) office for specific disposal instructions.

Workflow for Handling and Disposal



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